Application Notes: Flow Cytometry Analysis of Gp100 (25-33) Specific T Cells

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Compound of Interest

Compound Name:	*Gp100 (25-33), human*
Cat. No.:	*B10799521*

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Introduction

Glycoprotein 100 (Gp100) is a melanocyte-lineage antigen overexpressed in the majority of melanoma tumors. The Gp100 (25-33) peptide epitope (sequence: KVPRNQDWL in humans) is a key target for cytotoxic T lymphocytes (CTLs) in melanoma patients and is extensively studied in the context of cancer immunotherapy.[1][2][3] Flow cytometry is an indispensable tool for the enumeration, phenotyping, and functional assessment of Gp100 (25-33) specific CD8+ T cells. These analyses are critical for evaluating the efficacy of cancer vaccines, adoptive T cell therapies, and other immunomodulatory treatments.[4][5]

This document provides detailed protocols for the identification and functional characterization of Gp100 (25-33) specific T cells using two primary flow cytometry-based methods: MHC Class I Tetramer staining for identification and phenotyping, and Intracellular Cytokine Staining (ICS) for functional analysis.

Key Applications:

- Immune Monitoring: Quantifying the frequency of Gp100-specific T cells in peripheral blood or tumor tissue to assess immune responses to therapy.

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- Vaccine Development: Evaluating the immunogenicity of Gp100-based cancer vaccines by measuring the expansion of specific T cell populations.
- Adoptive Cell Therapy: Characterizing the phenotype and function of Gp100-specific T cells before and after adoptive transfer.
- Preclinical Research: Studying the mechanisms of T cell activation, differentiation, and exhaustion in mouse models using T cells from Pmel-1 transgenic mice, which express a TCR specific for murine Gp100 (25-33).

Experimental Protocols

Protocol 1: Identification and Phenotyping of Gp100 (25-33) Specific T Cells using MHC Tetramers

This protocol outlines the procedure for staining peripheral blood mononuclear cells (PBMCs), splenocytes, or tumor-infiltrating lymphocytes (TILs) with fluorescently labeled MHC-peptide tetramers to identify and quantify Gp100 (25-33) specific CD8+ T cells.

Workflow for MHC Tetramer Staining

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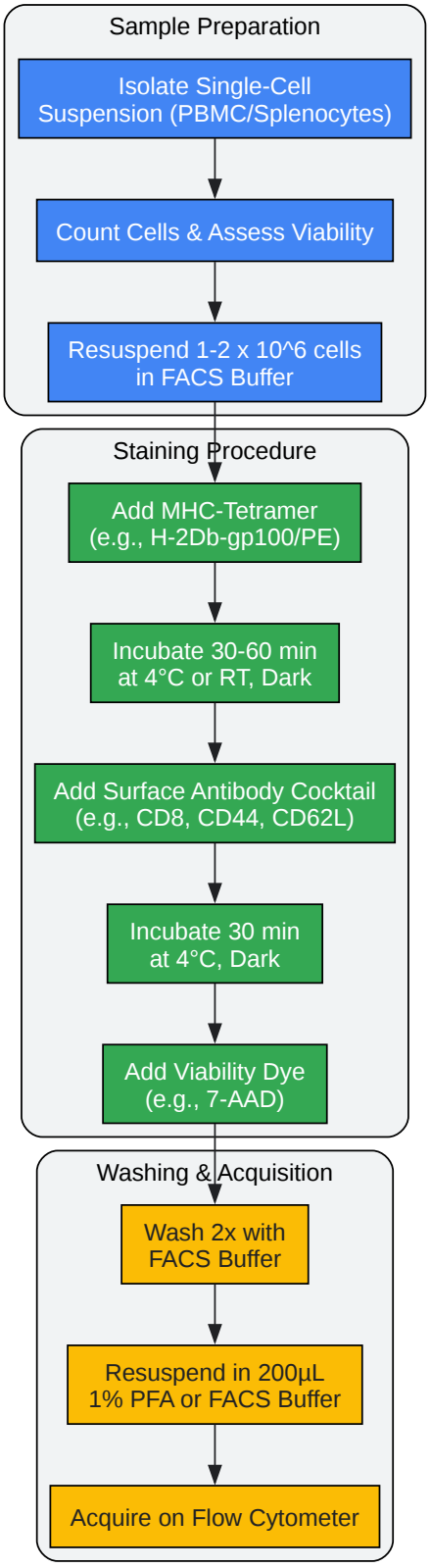

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Caption: Workflow for identifying Gp100-specific T cells via MHC tetramer staining.

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Materials and Reagents

Reagent	Example Specification	Purpose
Cells	1-2 x 10^6 PBMCs, splenocytes, or TILs	Sample source for T cell analysis
FACS Buffer	PBS + 2% FBS + 0.1% Sodium Azide	Staining and wash buffer
MHC Tetramer	iTAg Tetramer/PE - H-2 Db gp100 (KVPRNQDWL)	Identifies T cells with TCRs specific for Gp100 (25-33)
Control Tetramer	iTAg Tetramer/PE - Negative Control	Establishes background staining
Antibodies	Anti-CD8, Anti-CD3, Anti-CD44, Anti-CD62L, etc.	Phenotypic characterization of T cells
Viability Dye	7-AAD or similar live/dead stain	Excludes non-viable cells from analysis
Fixative (Optional)	1% Paraformaldehyde (PFA) in PBS	Fixes cells for analysis at a later time

Step-by-Step Procedure

- Cell Preparation: Prepare a single-cell suspension of lymphocytes (e.g., from blood, spleen, or tumor) and wash with FACS buffer.
- Cell Counting: Count the cells and adjust the concentration to 2-5 x 10^7 cells/mL in cold FACS buffer.
- Aliquoting: Aliquot 1-2 x 10^6 cells per tube or well for staining.
- Tetramer Staining: Add the PE-conjugated H-2Db Gp100 (25-33) tetramer at a pre-titrated concentration (typically 1:100 to 1:200 final dilution). Include a negative control tetramer in a separate tube.
- Incubation: Incubate for 30-60 minutes at 4°C in the dark. Some protocols suggest room temperature incubation may increase signal intensity, but this can affect certain surface

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markers like CD62L.

- Surface Marker Staining: Add a cocktail of fluorescently-conjugated antibodies for surface markers (e.g., anti-CD8, anti-CD3, and markers for memory/effector phenotypes like CD44, CD62L, CCR7, CD27).
- Incubation: Incubate for 30 minutes at 4°C in the dark.
- Washing: Wash the cells twice by adding 2-3 mL of FACS buffer, centrifuging at 300 x g for 5 minutes, and decanting the supernatant.
- Viability Staining: Resuspend the cell pellet in FACS buffer containing a viability dye like 7-AAD or DAPI just prior to acquisition.
- Acquisition: Acquire the samples on a flow cytometer. It is recommended to acquire at least 100,000 to 1,000,000 total events to accurately detect rare antigen-specific populations.

Protocol 2: Functional Analysis by Intracellular Cytokine Staining (ICS)

This protocol is for measuring the production of effector cytokines (e.g., IFN-γ, TNF-α) by Gp100 (25-33) specific T cells following ex vivo peptide stimulation.

Workflow for Intracellular Cytokine Staining

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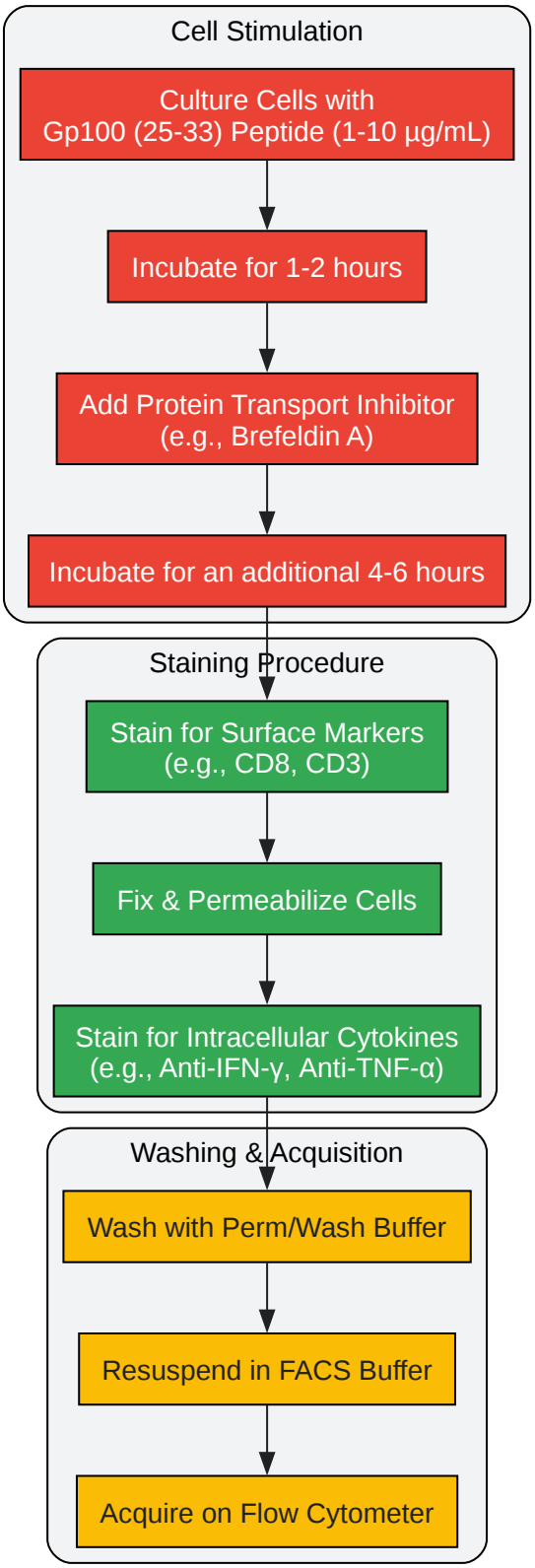

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Caption: Workflow for functional analysis of Gp100-specific T cells via ICS.

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Materials and Reagents

Reagent	Example Specification	Purpose
Cells	1-2 x 10^6 PBMCs or splenocytes in culture medium	Sample source for functional analysis
Peptide	hgp100 (25-33) peptide (KVPRNQDWL)	Stimulates antigen-specific T cells
Control	Irrelevant peptide (e.g., OVA) or no peptide	Negative control for stimulation
Culture Medium	RPMI-1640 + 10% FBS + Pen/Strep	Cell culture
Protein Transport Inhibitor	Brefeldin A or Monensin	Blocks cytokine secretion, allowing intracellular accumulation
Surface Antibodies	Anti-CD8, Anti-CD3	Identifies T cell populations
Fix/Perm Buffer	Commercial kits (e.g., Cytofix/Cytoperm™)	Fixes cells and permeabilizes membranes for intracellular staining
Intracellular Antibodies	Anti-IFN-γ, Anti-TNF-α	Detects cytokine production

Step-by-Step Procedure

- Cell Stimulation: Plate 1-2 x 10^6 cells per well in a 96-well plate. Stimulate the cells with Gp100 (25-33) peptide at a final concentration of 1-10 µg/mL. Include negative (no peptide) and positive (e.g., PMA/Ionomycin) controls.
- Initial Incubation: Incubate at 37°C, 5% CO2 for 1-2 hours.
- Add Secretion Inhibitor: Add a protein transport inhibitor (e.g., Brefeldin A) to each well to block cytokine secretion.
- Second Incubation: Incubate for an additional 4-6 hours at 37°C.

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- Surface Staining: After incubation, wash the cells and stain for surface markers (e.g., CD3, CD8) for 30 minutes at 4°C.
- Fixation and Permeabilization: Wash the cells, then resuspend in a fixation/permeabilization solution according to the manufacturer's protocol. Incubate for 20 minutes at room temperature.
- Intracellular Staining: Wash the cells with a permeabilization/wash buffer. Add the fluorescently-conjugated anti-cytokine antibodies (e.g., anti-IFN-γ, anti-TNF-α) and incubate for 30 minutes at 4°C in the dark.
- Final Wash: Wash the cells twice with permeabilization/wash buffer.
- Acquisition: Resuspend the cells in FACS buffer and acquire on a flow cytometer.

Data Presentation

Table 1: Example Flow Cytometry Panel for Phenotyping Gp100-Specific T Cells

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Marker	Fluorochrome	Clone (Example)	Purpose
Viability Dye	Fixable Viability Dye e.g., eF506	-	Exclude dead cells
CD3	BUV395	UCHT1	Pan T cell marker
CD8	APC-R700	SK1	Identify cytotoxic T cell lineage
Gp100 Tetramer	PE	-	Identify Gp100 (25-33) specific T cells
CD45RA	FITC	HI100	Naive / Effector T cell marker
CCR7	PE-Cy7	G043H7	Central Memory / Naive T cell marker
CD27	BV605	O323	Memory T cell differentiation marker
PD-1	BV786	EH12.2H7	Exhaustion / Activation marker

Table 2: Summary of Protocol Parameters

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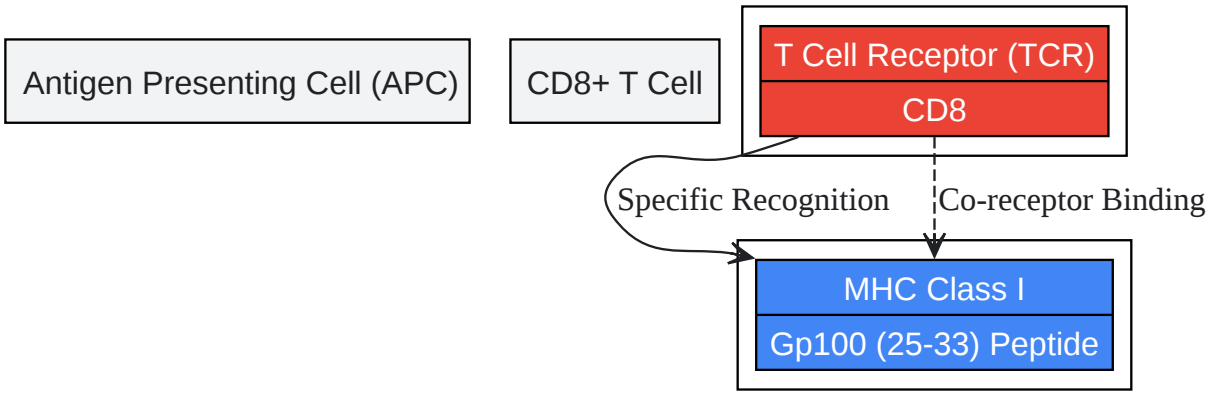
Parameter	MHC Tetramer Staining	Intracellular Cytokine Staining
Input Cells	1-2 x 10^6 Lymphocytes	1-2 x 10^6 Lymphocytes
Key Reagent	MHC-peptide Tetramer	Gp100 (25-33) peptide; Brefeldin A
Incubation Time	1-1.5 hours total	~6 hours stimulation + 1 hour staining
Temperature	4°C or Room Temp	37°C (stimulation); 4°C (staining)
Fixation	Optional (Post-stain)	Required (Pre-intracellular stain)
Primary Readout	Frequency and Phenotype (%)	Frequency of cytokine+ cells (%)

Logical Relationships

TCR Recognition of Gp100 Peptide on MHC

The fundamental principle underlying these assays is the specific recognition of the Gp100 (25-33) peptide presented by an MHC Class I molecule (like H-2Db in mice or HLA-A2 in humans) by the T cell receptor (TCR) on a CD8+ T cell.



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Caption: Specific recognition of the Gp100 peptide-MHC complex by the T cell receptor.

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